

Quantification of N-Butylbenzenesulfonamide in Environmental Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Butylbenzenesulfonamide*

Cat. No.: *B124962*

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Introduction

N-Butylbenzenesulfonamide (NBBS) is a plasticizer and antifungal agent used in the manufacturing of polyamides, such as nylon. Its presence in various consumer products, from cooking utensils to textiles, has led to its detection in a range of environmental compartments. Due to its potential neurotoxic effects and persistence in the environment, robust and sensitive analytical methods are crucial for monitoring its concentration in environmental matrices to assess potential risks to ecosystems and human health.^{[1][2][3]} This document provides detailed application notes and protocols for the quantification of NBBS in water, soil, and sediment samples using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

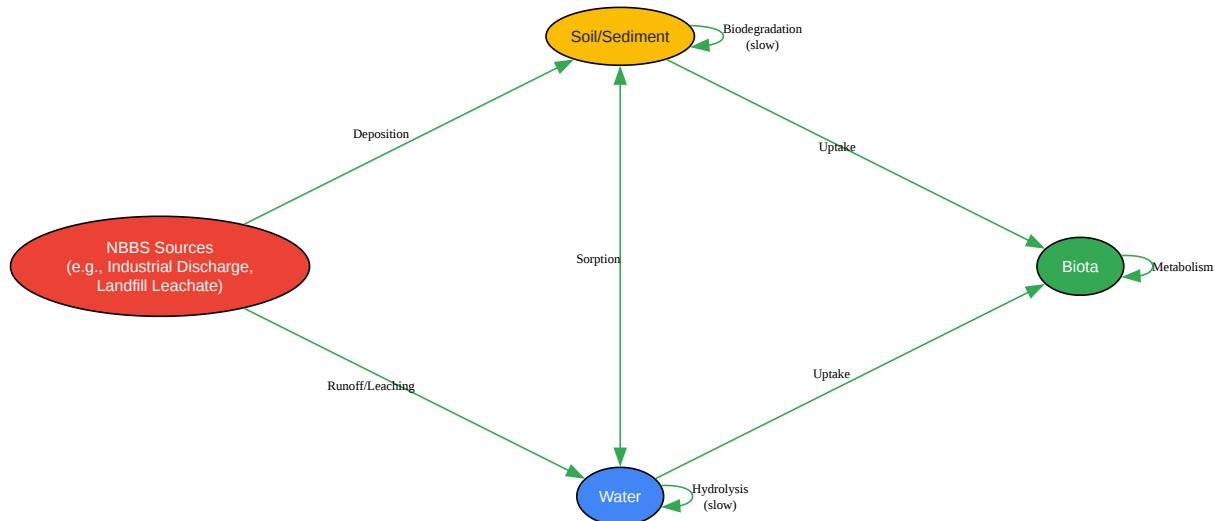
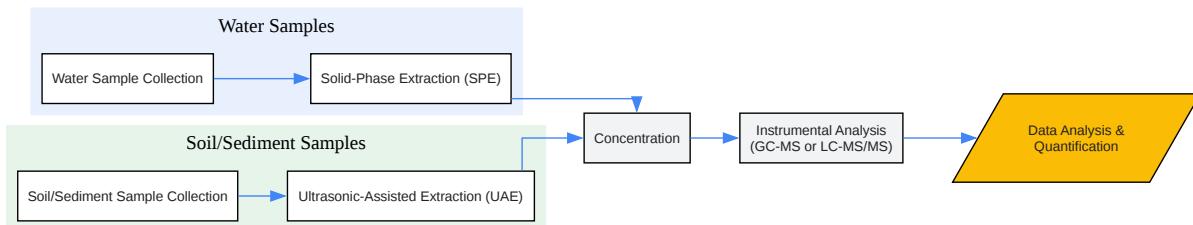
Data Presentation: Quantitative Data Summary

The following table summarizes the reported concentrations of **N-Butylbenzenesulfonamide** in various environmental samples. This data provides a reference for expected concentration ranges and aids in the selection of appropriate analytical methodologies.

Environmental Matrix	Concentration Range	Analytical Method	Reference
Landfill Leachate	<0.3 to 94.6 ng/mL	GC-MS	[1] [4]
Groundwater	Trace quantities	GC-MS	[1] [4]
Water Treatment & Reclamation Plants	Not detected to 16 µg/L	Not Specified	[2]
Bottled and Cask Wines	Not detected to 2.17 ng/mL	GC-MS	[1] [4]

Experimental Workflows

The general workflow for the analysis of NBBS in environmental samples involves sample collection, preparation (extraction and cleanup), and instrumental analysis.



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